

Application Notes and Protocols for Immunoprecipitation of the IPS-06061 Ternary Complex

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IPS-06061

Cat. No.: B15610834

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Introduction

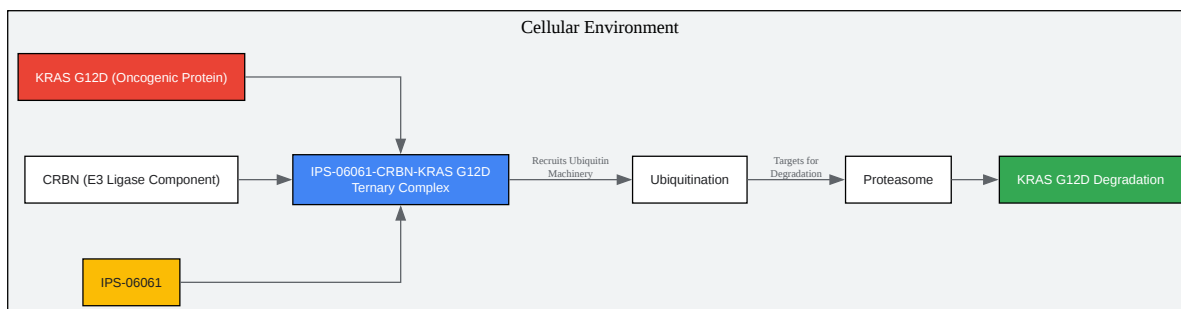
IPS-06061 is a novel molecular glue degrader that selectively targets the KRAS G12D mutant protein, a critical driver in numerous cancers.[1][2] Its mechanism of action involves the formation of a ternary complex with the E3 ubiquitin ligase substrate receptor Cereblon (CRBN) and KRAS G12D.[3][4] This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of KRAS G12D. Understanding and confirming the formation of this **IPS-06061**-CRBN-KRAS G12D ternary complex is a crucial step in the preclinical validation of this targeted therapy.

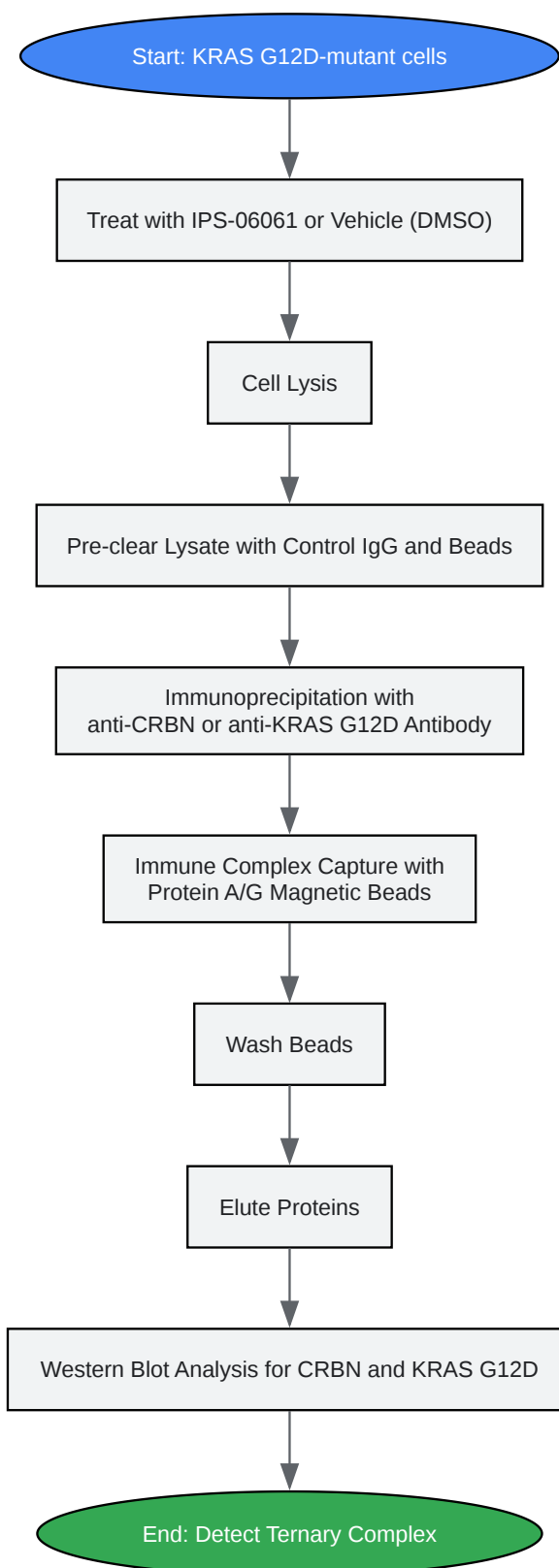
These application notes provide detailed protocols for the immunoprecipitation (IP) and co-immunoprecipitation (Co-IP) of the **IPS-06061**-induced ternary complex in cellular models. The protocols are designed to be a comprehensive guide for researchers, offering step-by-step instructions for both single and sequential immunoprecipitation assays, as well as guidelines for data analysis and interpretation.

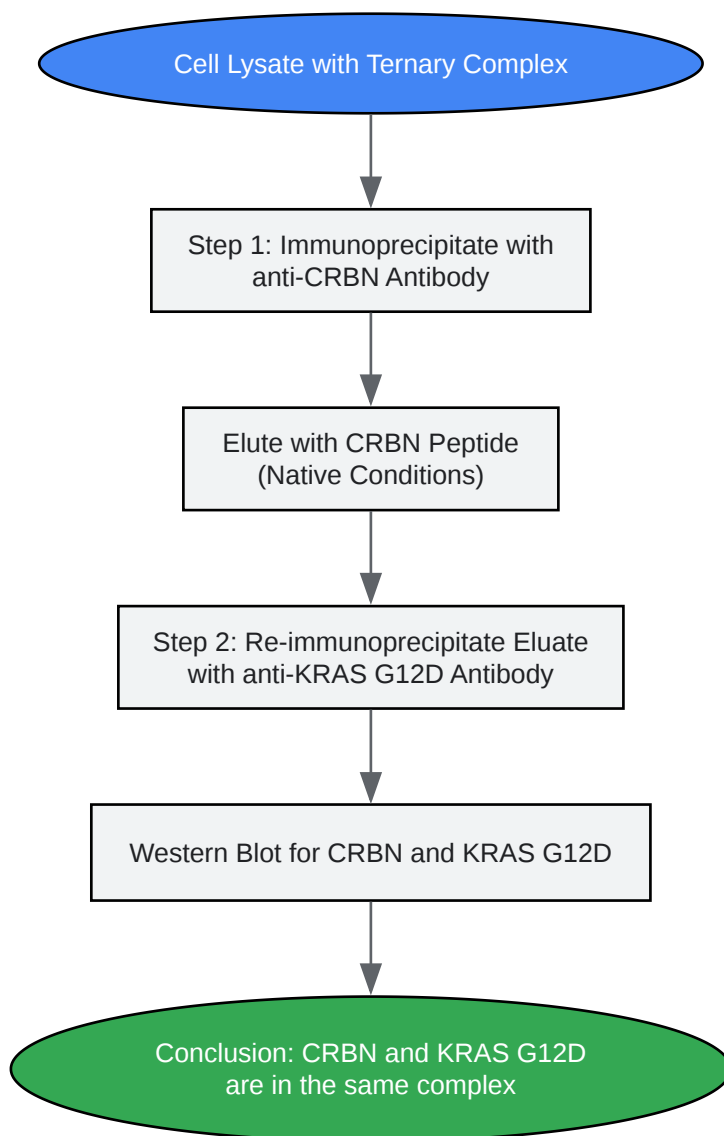
Signaling Pathway and Mechanism of Action

IPS-06061 acts as a molecular "glue," facilitating an interaction between CRBN and KRAS G12D, proteins that do not natively interact with high affinity. This interaction is central to its

therapeutic effect. The formation of the ternary complex is the initiating event in a cascade that leads to the targeted degradation of the oncoprotein.







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for Immunoprecipitation of the IPS-06061 Ternary Complex]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610834#immunoprecipitation-assays-for-ips-06061-ternary-complex]

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